

# Ethylammonium Nitrate: A Comprehensive Technical Guide to the First Room-Temperature Ionic Liquid

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## Compound of Interest

Compound Name: *Ethanolammonium nitrate*

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## Abstract

Ethylammonium nitrate (EAN), with the formula  $[\text{CH}_3\text{CH}_2\text{NH}_3]^+[\text{NO}_3]^-$ , holds the distinction of being the first reported room-temperature ionic liquid, a discovery made by Paul Walden in 1914.[1][2][3][4][5][6] This event marked the beginning of the field of ionic liquids, which are salts that exist in a liquid state at or near ambient temperatures.[7][8] EAN is a protic ionic liquid synthesized through the proton transfer from nitric acid to ethylamine.[1] Unlike conventional inorganic salts such as sodium chloride which have very high melting points, EAN melts at a mere 12-14°C.[1][2] This unique characteristic, combined with its negligible vapor pressure, high thermal stability, and excellent solvating capabilities, has made it a subject of extensive research and a versatile medium in various scientific and industrial applications, including electrochemistry, biotechnology, and as a potential component in drug delivery systems.[7][9][10] This technical guide provides an in-depth overview of the synthesis, physicochemical properties, and key applications of ethylammonium nitrate, with a focus on experimental protocols and quantitative data.

## Discovery and Historical Context

The field of ionic liquids began in 1914 with the work of Russian and Latvian-German chemist Paul Walden.<sup>[3][11]</sup> While investigating the stereochemistry of certain organic compounds, he synthesized ethylammonium nitrate and reported its remarkably low melting point of 13-14°C.<sup>[1][11]</sup> This discovery of a salt that is liquid at room temperature was a significant departure from the known properties of ionic compounds at the time.<sup>[1]</sup> However, the potential of ionic liquids remained largely unexplored until the latter half of the 20th century, when air and water-stable ionic liquids based on imidazolium and pyridinium cations were developed.<sup>[7]</sup>

## Synthesis of Ethylammonium Nitrate

Ethylammonium nitrate is a protic ionic liquid formed from the neutralization reaction between a Brønsted acid (nitric acid) and a Brønsted base (ethylamine).<sup>[1][12]</sup>

## Experimental Protocol

A common method for the synthesis of ethylammonium nitrate involves the direct reaction of ethylamine with concentrated nitric acid.<sup>[2][6][12]</sup>

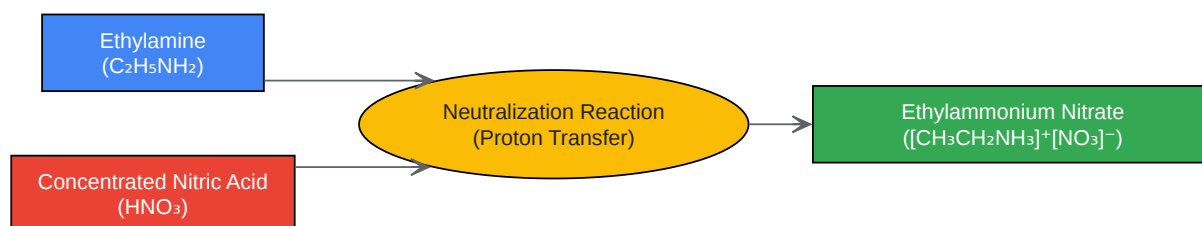
Materials:

- Ethylamine (C<sub>2</sub>H<sub>5</sub>NH<sub>2</sub>)
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel

Procedure:

- An aqueous solution of ethylamine is placed in a round-bottom flask and cooled in an ice bath.

- Concentrated nitric acid is added dropwise to the cooled and stirring ethylamine solution. The addition should be slow to control the exothermic nature of the neutralization reaction.
- Throughout the addition, the temperature of the reaction mixture should be maintained below a certain threshold (e.g., 10-15°C) to prevent unwanted side reactions and ensure safety.
- After the complete addition of nitric acid, the mixture is typically stirred for an additional period to ensure the reaction goes to completion.
- The resulting solution is then dried to remove water, often under vacuum on a Schlenk line, to yield the final product with a low water content (<0.5 wt%).<sup>[13]</sup> Care must be taken during the drying process of nitrate-containing protic ionic liquids due to the oxidizing nature of the nitrate ion.<sup>[13]</sup>



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Caption: Synthesis of Ethylammonium Nitrate.

## Physicochemical Properties

Ethylammonium nitrate exhibits a unique set of physicochemical properties that distinguish it from conventional molecular solvents.

## Quantitative Data

The following tables summarize the key quantitative properties of ethylammonium nitrate.

Table 1: General and Thermal Properties

Property	Value	Reference
Molecular Formula	C <sub>2</sub> H <sub>9</sub> N <sub>2</sub> O <sub>3</sub>	[9]
Molar Mass	108.11 g/mol	[9][14]
Appearance	Colorless to slightly yellowish liquid	[2][6]
Melting Point	9-14 °C	[1][2][8][15]
Boiling Point	240 °C	[2][6]
Decomposition Temperature	~250 °C	[2][6]

Table 2: Physical and Electrochemical Properties

Property	Value	Conditions	Reference
Density	1.261 g/cm <sup>3</sup>	20 °C	[2][6]
1.21 g/cm <sup>3</sup>	Not Specified	[9]	
1.26 g/cm <sup>3</sup>	25 °C	[15]	
Viscosity	0.028 Pa·s (28 cP)	25 °C	[2][6]
36.5 cP	Not Specified	[9]	
36.5 cP	25 °C	[15]	
Electrical Conductivity	~20 mS/cm	25 °C	[2][6]
25.4 mS/cm	Not Specified	[9]	
20.28 mS/cm	20 °C	[15]	

Table 3: Solubility and Safety

Property	Description	Reference
Solubility	Highly soluble in water and other polar solvents.	[9]
Volatility	Minimal vapor pressure.	[9]
Hazards	Irritant. Causes skin and serious eye irritation. May cause respiratory irritation.	[2][14]

## Key Applications

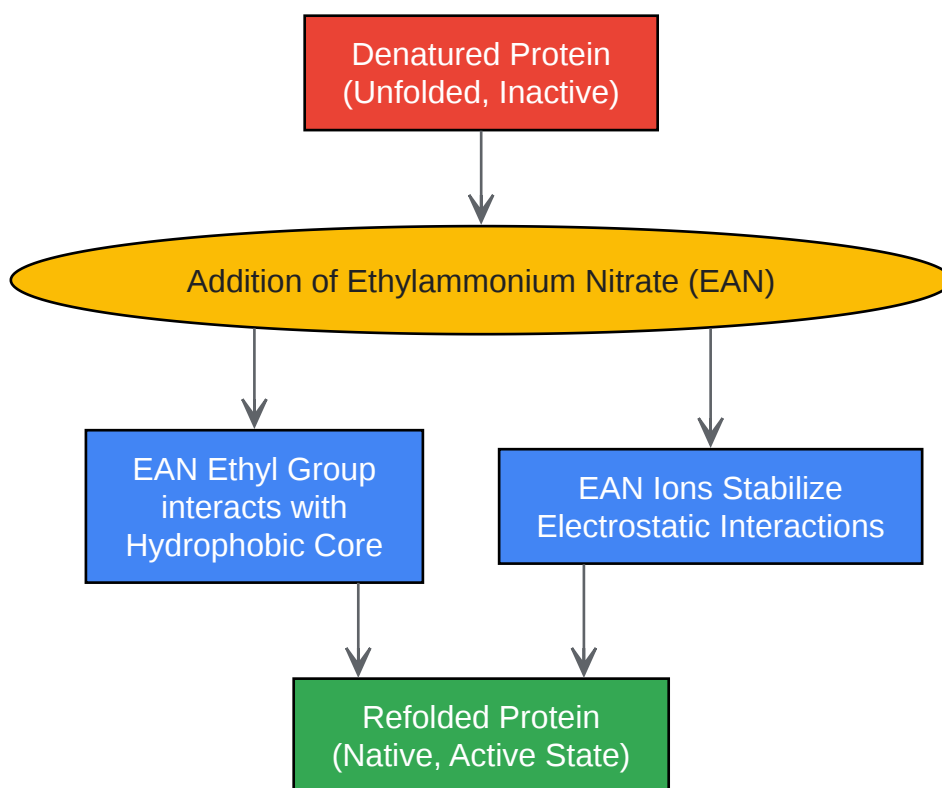
The distinct properties of ethylammonium nitrate have led to its use in a variety of applications.

### Electrochemistry

Due to its high electrical conductivity and wide electrochemical window, EAN is utilized as an electrically conductive solvent in electrochemical studies.[2][6][9] Its ionic nature provides a suitable environment for electrochemical reactions.

### Biotechnology and Protein Science

Ethylammonium nitrate has shown a remarkable ability to act as a protein crystallization agent and to assist in the refolding of denatured proteins.[2][6] It has been demonstrated to have a positive effect on the refolding of denatured lysozyme, achieving a refolding yield of about 90%. [2] The proposed mechanism involves the ethyl group of the cation interacting with the hydrophobic regions of the protein, preventing intermolecular association, while the charged components of EAN stabilize electrostatic interactions.[2][6]



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Caption: EAN-assisted Protein Refolding.

## Green Chemistry

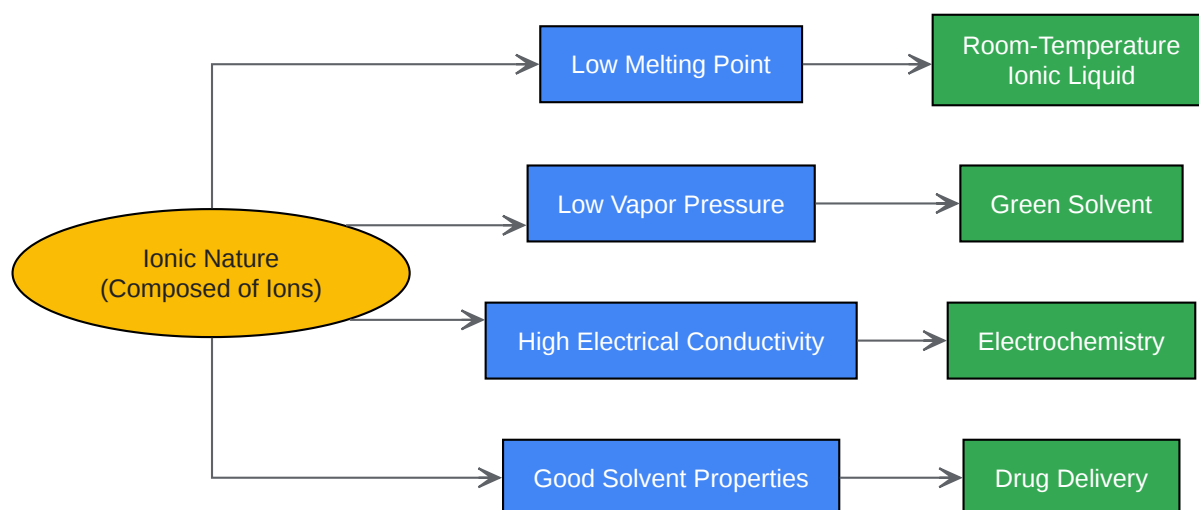
With its low volatility and potential for biodegradability, ethylammonium nitrate is considered a "green solvent" and is used in green chemistry to reduce the environmental impact of chemical processes.[9]

## Drug Delivery Systems

The unique solvating properties of ionic liquids, including EAN, are being explored for their potential in drug delivery systems.[10] They can enhance the solubility of poorly soluble active pharmaceutical ingredients (APIs), a critical factor in determining a drug's efficacy.[10] The ability to form "active pharmaceutical ingredient ionic liquids" (API-ILs) by combining a pharmaceutically active cation with an appropriate anion is a promising area of research.[10]

## Logical Relationships of Properties

The properties and applications of ethylammonium nitrate are intrinsically linked to its ionic nature and molecular structure.



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Caption: Properties and Applications of EAN.

## Conclusion

Ethylammonium nitrate, the pioneering room-temperature ionic liquid, continues to be a substance of significant scientific interest more than a century after its discovery. Its unique combination of properties, stemming from its ionic nature, makes it a versatile tool for researchers, scientists, and professionals in drug development. From its role as a solvent in green chemistry and electrochemistry to its more specialized applications in protein science and its potential in enhancing drug delivery, EAN serves as a foundational example of the vast possibilities offered by ionic liquids. Further research into its applications and the development of new ionic liquids based on its principles will undoubtedly continue to push the boundaries of chemical and pharmaceutical sciences.

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